

Statistical validation of Basimglurant's effect on secondary endpoints

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Compound of Interest

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Basimglurant's Impact on Secondary Endpoints: A Statistical Deep Dive

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This comparison guide offers a detailed analysis of the clinical trial data for **Basimglurant**, a negative allosteric modulator of the metabotropic glutamate receptor 5 (mGluR5), with a specific focus on its effects on secondary endpoints in studies for Fragile X syndrome and Major Depressive Disorder (MDD). This document is intended for researchers, scientists, and professionals in the field of drug development.

Executive Summary

Basimglurant has been the subject of rigorous clinical investigation to determine its therapeutic potential. While it did not meet its primary endpoints in key clinical trials for Fragile X syndrome and Major Depressive Disorder, a closer examination of the data on secondary endpoints reveals a more nuanced picture of its pharmacological activity. Notably, in the trial for Major Depressive Disorder, **Basimglurant** demonstrated a statistically significant improvement in patient-reported outcomes, suggesting a potential avenue for its therapeutic application. This guide provides a comprehensive comparison of **Basimglurant**'s performance against a placebo, supported by detailed experimental data and protocols.

Comparison of Basimglurant's Performance on Secondary Endpoints

Major Depressive Disorder (MDD) - MARIGOLD Study (NCT01437657)

In a phase 2b, double-blind, randomized clinical trial, **Basimglurant** was evaluated as an adjunctive therapy for patients with MDD who had an inadequate response to ongoing antidepressant medication.^{[1][2][3][4]} While the primary endpoint, the clinician-rated Montgomery-Åsberg Depression Rating Scale (MADRS), was not met, the 1.5 mg dose of **Basimglurant** showed significant improvements in several secondary, patient-rated measures compared to placebo.^{[1][2]}

Secondary Endpoint	Basimglurant (1.5 mg)	Placebo	p-value
Change from Baseline in Patient-Rated MADRS	-16.2	-13.3	0.04
Change from Baseline in Quick Inventory of Depressive Symptomatology-Self-Report (QIDS-SR)	-7.5	-5.8	0.009
Patient-Rated MADRS Remission Rate	36.0%	22.0%	0.03
Patient-Rated MADRS Response Rate	50.5%	40.4%	0.13

Table 1: Comparison of Secondary Endpoint Results in the MARIGOLD Study^[1]

Fragile X Syndrome - FragXis Study (NCT01798725)

In a 12-week, double-blind, parallel-group study involving 183 adolescents and adults with Fragile X syndrome, **Basimglurant** was evaluated against a placebo.^{[5][6][7]} The study did not

demonstrate a significant improvement over placebo in the primary endpoint, the Anxiety Depression and Mood Scale (ADAMS) total score.[5][6][7][8] Furthermore, **Basimglurant** did not show meaningful improvement over placebo in any of the secondary efficacy measures.[9]

Secondary Endpoint	Result
Clinical Global Impression–Severity (CGI-S)	No improvement over placebo
Clinical Global Impression–Improvement (CGI-I)	No improvement over placebo
Aberrant Behavior Checklist (ABC) - Total and Factor Scores	No improvement over placebo
ADAMS - Factor Scores	No improvement over placebo
Social Responsiveness Scale (SRS)	No improvement over placebo
Repeatable Battery for the Assessment of Neuropsychological Status (RBANS)–Immediate Memory	No improvement over placebo
Vineland Adaptive Behavior Scale II (VABS) - Total and Domain Scores	No improvement over placebo
Clinical Response (ABC total improvement $\geq 25\%$ + CGI-I ≤ 2)	No improvement over placebo
Visual Analog Scale (VAS) - Most Troubling Behavioral Symptoms	No improvement over placebo

Table 2: Overview of Secondary Endpoint Results in the FragXis Study[9]

Experimental Protocols

MARIGOLD Study (Major Depressive Disorder)

- Study Design: A phase 2b, double-blind, randomized, placebo-controlled clinical trial.[1]
- Participants: 333 adult patients with a DSM-IV-TR diagnosis of MDD who had an inadequate response to their current antidepressant therapy (an SSRI or SNRI).[1][2]

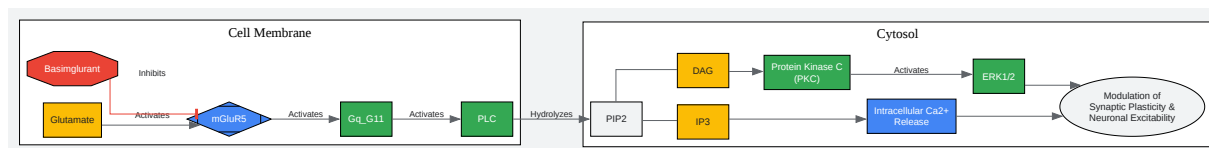
- Intervention: Patients were randomly assigned to receive either **Basimglurant** (0.5 mg or 1.5 mg) or a placebo once daily for six weeks, as an adjunct to their ongoing antidepressant medication.[\[1\]](#)
- Secondary Outcome Measures: Secondary endpoints included the patient-rated MADRS, Quick Inventory of Depressive Symptomatology-Self-Report (QIDS-SR), Clinical Global Impression-Improvement (CGI-I), Patient Global Impression-Improvement (PGI-I), and Clinical Global Impression-Severity (CGI-S) scales.[\[1\]](#)

FragXis Study (Fragile X Syndrome)

- Study Design: A 12-week, double-blind, parallel-group, placebo-controlled study.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Participants: 183 adolescents and adults (aged 14-50 years) with a full FMR1 mutation.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Intervention: Participants were randomized to receive one of two doses of **Basimglurant** (0.5 mg or 1.5 mg) or a placebo.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Secondary Outcome Measures: A comprehensive set of secondary endpoints were used to assess changes in behavior, including the Clinical Global Impression–Severity and Improvement Scales (CGI-S and CGI-I), the Aberrant Behavior Checklist (ABC) total and factor scores, ADAMS factor scores, the Social Responsiveness Scale (SRS), the Repeatable Battery for the Assessment of Neuropsychological Status (RBANS)–Immediate Memory, the Vineland Adaptive Behavior Scale II (VABS) total and domain scores, a measure of clinical response, and the Visual Analog Scale (VAS) for the most troubling behavioral symptoms.[\[9\]](#)

Mechanism of Action: mGluR5 Signaling Pathway

Basimglurant acts as a negative allosteric modulator of the metabotropic glutamate receptor 5 (mGluR5).[\[10\]](#) This receptor is a G-protein-coupled receptor that, upon activation by glutamate, initiates a signaling cascade through its coupling with the Gq/G11 protein. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC). This signaling pathway plays a crucial role in modulating synaptic plasticity and neuronal excitability.



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Caption: mGluR5 signaling pathway and the inhibitory action of **Basimglurant**.

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